

4-Chloro-2-methyl-5-nitroquinolin-6-ol synthesis protocol

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Compound of Interest

Compound Name: 4-Chloro-2-methyl-5-nitroquinolin-6-ol

CAS No.: 28613-36-7

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An In-Depth Technical Guide to the Proposed Synthesis of **4-Chloro-2-methyl-5-nitroquinolin-6-ol**

For the attention of Researchers, Scientists, and Drug Development Professionals.

Abstract

This document provides a comprehensive technical guide outlining a proposed synthetic pathway for **4-Chloro-2-methyl-5-nitroquinolin-6-ol**, a quinoline derivative of interest for research and development. As no direct, published protocol for this specific molecule has been identified, this guide leverages established, peer-reviewed chemical principles and analogous transformations within quinoline chemistry to construct a robust, logical, and scientifically-grounded synthetic strategy. The proposed route encompasses a three-step sequence: (I) a Conrad-Limpach synthesis to construct the core 2-methyl-4,6-dihydroxyquinoline scaffold, (II) regioselective nitration at the C5 position, and (III) selective chlorination of the 4-hydroxy group. This guide provides detailed experimental protocols, explains the causal mechanisms behind procedural choices, and adheres to the highest standards of scientific integrity and safety.

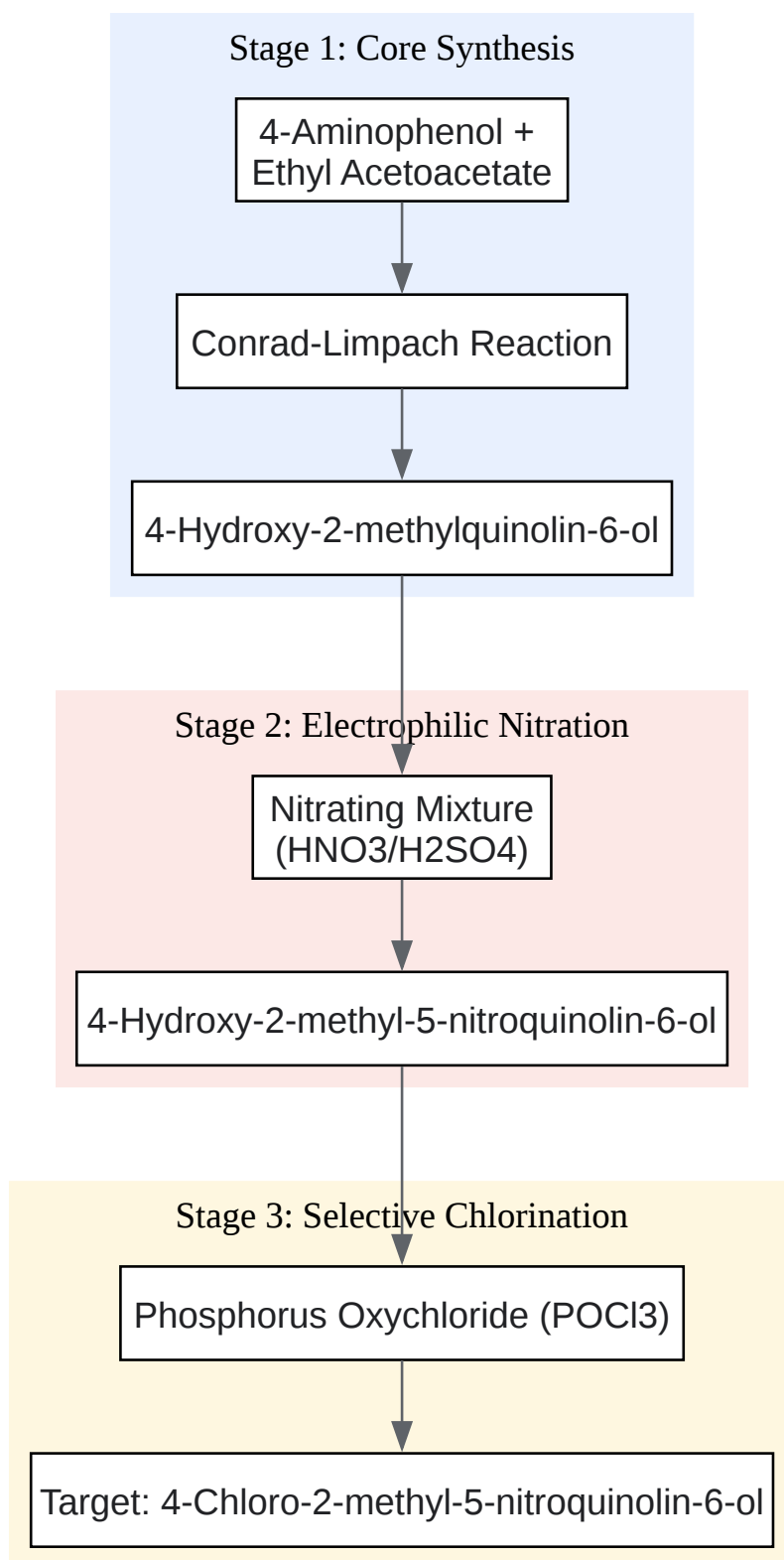
Introduction and Strategic Overview

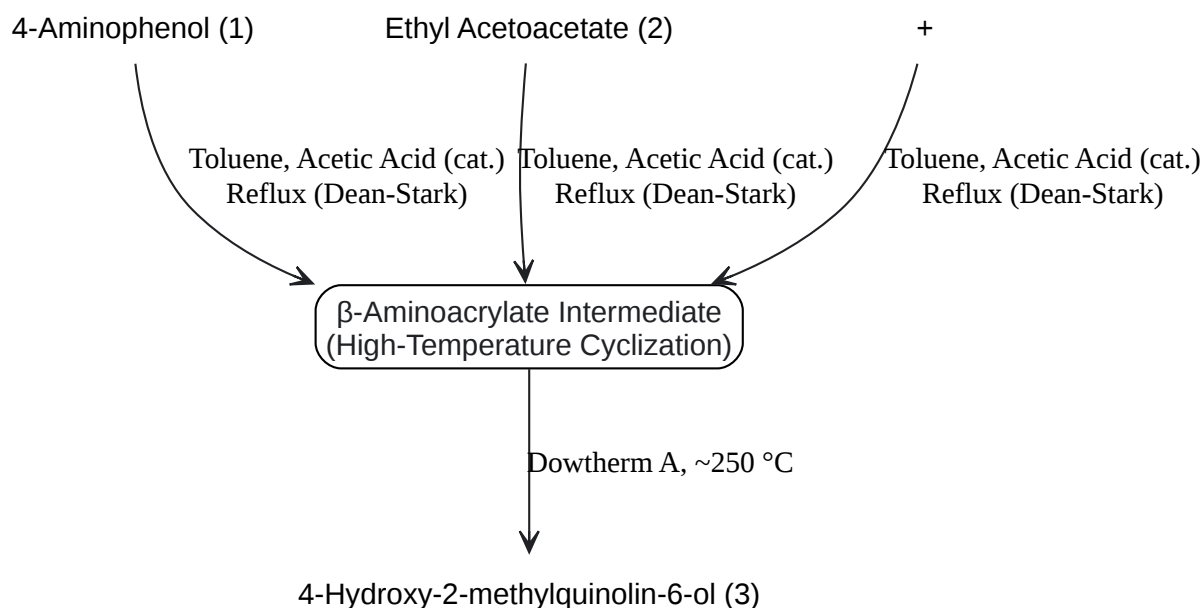
The quinoline scaffold is a privileged structure in medicinal chemistry and materials science. The specific substitution pattern of **4-Chloro-2-methyl-5-nitroquinolin-6-ol**, featuring a reactive chloro group, a nitro functionality, and a phenolic hydroxyl group, makes it a versatile intermediate for further chemical elaboration. The 4-chloro position is particularly susceptible to nucleophilic aromatic substitution (S_NAr), enabling the introduction of a wide array of functional groups.

The synthetic strategy detailed herein is designed for efficiency and control, proceeding through key, well-documented reaction classes. The causality for this multi-step approach is rooted in the need to control the regioselectivity of the nitration and chlorination steps.

Proposed Synthetic Workflow

The synthesis is logically structured in three primary stages, beginning with the formation of the core quinoline ring system.





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Caption: Conrad-Limpach synthesis of the quinoline precursor.

Experimental Protocol:

- Enamine Formation: To a solution of 4-aminophenol (1.0 eq) in toluene, add ethyl acetoacetate (1.1 eq). Add a catalytic amount of glacial acetic acid (2-3 drops).
- Heat the mixture to reflux using a Dean-Stark apparatus to azeotropically remove the water formed during the condensation. Monitor the reaction by TLC until the 4-aminophenol is consumed.
- Cool the mixture to room temperature and remove the toluene under reduced pressure using a rotary evaporator. The resulting crude β -aminoacrylate intermediate can be used directly in the next step.
- Thermal Cyclization: Add the crude intermediate to a high-boiling, inert solvent such as Dowtherm A. [1]5. Heat the mixture to approximately 250 °C. The high temperature is

necessary to overcome the activation energy for the intramolecular cyclization. [2]6. Maintain the temperature until TLC analysis indicates the completion of the reaction.

- Cool the reaction mixture, which may cause the product to precipitate. Dilute with an equal volume of hexane to further encourage precipitation.
- Collect the solid product by vacuum filtration, wash thoroughly with hexane, and dry to yield crude 4-hydroxy-2-methylquinolin-6-ol (3). Further purification can be achieved by recrystallization from ethanol.

Stage 2: Synthesis of 4-Hydroxy-2-methyl-5-nitroquinolin-6-ol (4)

This stage involves the electrophilic nitration of the quinoline core. The hydroxyl group at C6 is a strongly activating, ortho-para director. Therefore, nitration is expected to occur preferentially at the C5 or C7 positions. Careful control of reaction conditions is crucial to favor the desired C5 isomer and minimize side products.

Experimental Protocol:

- Preparation: In a flask equipped with a magnetic stirrer and cooled in an ice-salt bath to 0-5 °C, slowly add 4-hydroxy-2-methylquinolin-6-ol (3) (1.0 eq) to concentrated sulfuric acid (98%). Stir until complete dissolution.
- Nitration: Prepare a nitrating mixture by slowly adding concentrated nitric acid (1.05 eq) to concentrated sulfuric acid in a separate, cooled flask.
- Add the nitrating mixture dropwise to the solution of the quinoline, maintaining the internal temperature below 10 °C.
- After the addition is complete, allow the reaction to stir at a low temperature for 1-2 hours. Monitor the reaction progress by TLC.
- Work-up: Carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- The precipitated solid is the crude product, likely a mixture of 5-nitro and 7-nitro isomers. Collect the solid by vacuum filtration and wash with cold water until the filtrate is neutral.

- Purification: Separation of the isomers is critical. Column chromatography on silica gel is the recommended method for isolating the desired 4-hydroxy-2-methyl-5-nitroquinolin-6-ol (4).

Stage 3: Synthesis of 4-Chloro-2-methyl-5-nitroquinolin-6-ol (5)

The final step is the conversion of the 4-hydroxy group (which exists in tautomeric equilibrium with the 4-quinolone) to the 4-chloro group. This transformation is reliably achieved using phosphorus oxychloride (POCl_3), a standard reagent for this type of chlorination. [3]

Experimental Protocol:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a gas trap (to neutralize HCl fumes), add 4-hydroxy-2-methyl-5-nitroquinolin-6-ol (4) (1.0 eq) and phosphorus oxychloride (POCl_3) (5-10 eq, serving as both reagent and solvent).
- A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.
- Reaction: Heat the mixture to reflux (approx. 110 °C) for 2-4 hours. Monitor the reaction by TLC until the starting material is consumed.
- Work-up: Cool the reaction mixture to room temperature. Slowly and carefully pour the mixture onto a large amount of crushed ice with vigorous stirring to quench the excess POCl_3 . This is a highly exothermic process and must be performed in a well-ventilated fume hood.
- Basify the acidic solution by the slow addition of a saturated sodium bicarbonate solution or dilute ammonium hydroxide until the product precipitates.
- Collect the solid precipitate by vacuum filtration.
- Purification: Wash the crude product with ample water and dry. The final product, **4-Chloro-2-methyl-5-nitroquinolin-6-ol (5)**, can be purified by recrystallization from a suitable solvent such as ethanol or an ethanol/water mixture.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the proposed synthetic route. Yields are estimates based on analogous reactions reported in the literature.

Step	Reactant 1	Reactant 2	Key Reagent/ Solvent	Temp. (°C)	Time (h)	Est. Yield (%)
1	4-Aminophenol	Ethyl Acetoacetate	Dowtherm A	~250	1-2	60-75%
2	4-Hydroxy-2-methylquinolin-6-ol	HNO ₃	H ₂ SO ₄	0-10	1-2	50-65% (isolated)
3	4-Hydroxy-2-methyl-5-nitroquinolin-6-ol	POCl ₃	POCl ₃ / DMF (cat.)	~110	2-4	80-90%

Safety, Handling, and Waste Disposal

All procedures must be conducted by trained personnel in a well-ventilated chemical fume hood, wearing appropriate Personal Protective Equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves.

- Phosphorus Oxychloride (POCl₃): Highly corrosive and toxic. Reacts violently with water, releasing toxic HCl gas. Handle with extreme care. Quench excess reagent slowly on ice. Neutralize all associated glassware and waste with a basic solution before disposal.
- Concentrated Acids (H₂SO₄, HNO₃): Highly corrosive. Cause severe burns upon contact. Always add acid to water, never the reverse. Nitrating mixtures can be highly reactive.
- High-Temperature Reactions: The thermal cyclization in Stage 1 requires very high temperatures. Use appropriate heating mantles and ensure the apparatus is securely clamped. Use of a high-boiling, non-flammable solvent like Dowtherm A is recommended for safety.

- Nitro Compounds: Many nitroaromatic compounds are potentially toxic and/or explosive. Handle with care and avoid heat and shock.
- Waste Disposal: All chemical waste, including solvents and aqueous layers from workups, must be disposed of in properly labeled hazardous waste containers according to institutional and local regulations.

Conclusion

This guide presents a scientifically sound and plausible three-stage synthesis for **4-Chloro-2-methyl-5-nitroquinolin-6-ol**. By employing the Conrad-Limpach reaction for core assembly, followed by controlled nitration and standard chlorination, this pathway offers a logical approach to obtaining the target molecule. Researchers and drug development professionals can use this in-depth guide as a foundational protocol, with the understanding that optimization of reaction conditions and purification methods may be necessary to achieve desired yields and purity for their specific applications.

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